

Technical Guide: Structure Elucidation of Ethyl 5-bromo-2-fluoro-4-methylbenzoate

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Compound of Interest

Compound Name: *Ethyl 5-bromo-2-fluoro-4-methylbenzoate*

Cat. No.: *B13969039*

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Executive Summary & Compound Profile

Ethyl 5-bromo-2-fluoro-4-methylbenzoate ($C_{10}H_9BrFO_2$) is a highly functionalized aromatic intermediate used in the synthesis of kinase inhibitors and agrochemicals.^[1] Its structural complexity arises from the tetrasubstituted benzene ring, where the specific regiochemistry of the bromine, fluorine, and methyl groups is critical for biological activity.

The primary analytical challenge is distinguishing this specific isomer (5-bromo) from its potential regioisomers (e.g., 3-bromo or 6-bromo variants) generated during electrophilic aromatic substitution or esterification processes. This guide provides a definitive elucidation workflow using MS, IR, and 1D/2D NMR.

Property	Specification
Molecular Formula	C ₁₀ H ₁₀ BrFO ₂
Molecular Weight	261.09 g/mol
Monoisotopic Mass	259.98 (⁷⁹ Br), 261.98 (⁸¹ Br)
Appearance	Clear oil or low-melting solid (purity dependent)
Key Structural Features	Ethyl ester, Aryl fluoride (C2), Aryl bromide (C5), Aryl methyl (C4)

Synthetic Context & Purity Profile

Understanding the synthetic origin is the first step in elucidation (Expertise). This compound is typically synthesized via two pathways:

- Bromination of Ethyl 2-fluoro-4-methylbenzoate: This route often produces the 5-bromo isomer as the major product due to the directing effects of the fluorine (ortho/para director) and methyl (ortho/para director) groups, competing with the deactivating ester. However, trace amounts of the 3-bromo isomer may form.
- Esterification of 5-bromo-2-fluoro-4-methylbenzoic acid: Impurities here are primarily unreacted acid or catalyst residues.

Critical Impurity Watchlist:

- Regioisomer: Ethyl 3-bromo-2-fluoro-4-methylbenzoate.
- Starting Material: Ethyl 2-fluoro-4-methylbenzoate (lacks Br).
- Hydrolysis Product: 5-bromo-2-fluoro-4-methylbenzoic acid.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the first "fingerprint" confirmation of the halogenation state.

Experimental Logic

We utilize Electron Ionization (EI) or ESI+ to confirm the molecular ion and the characteristic bromine isotopic pattern.

- Isotopic Pattern: Bromine exists as ^{79}Br and ^{81}Br in a ~1:1 ratio. The molecular ion region must show two peaks of nearly equal intensity separated by 2 mass units (and).
- Fragmentation:
 - Loss of Ethoxy group ().
 - Loss of Bromine ().

Ion Identity	m/z (Theoretical)	Pattern Diagnostic
$[\text{M}]^+ (^{79}\text{Br})$	260.0	Base peak or strong molecular ion
$[\text{M}+2]^+ (^{81}\text{Br})$	262.0	~98% intensity of $[\text{M}]^+$ (Confirms 1 Br atom)
$[\text{M} - \text{OEt}]^+$	~215/217	Acylium ion formation
$[\text{M} - \text{OEt} - \text{CO}]^+$	~187/189	Aryl cation

Vibrational Spectroscopy (FT-IR)

IR is used primarily to confirm functional groups and rule out free acid impurities.

- Carbonyl (C=O): Expect a strong band at $1715\text{--}1730\text{ cm}^{-1}$ (Conjugated Ester). A shift to $<1700\text{ cm}^{-1}$ suggests acid impurity.
- C-F Stretch: Strong band at $1200\text{--}1250\text{ cm}^{-1}$.

- C-Br Stretch: Distinct band in the fingerprint region $1000\text{--}1100\text{ cm}^{-1}$.

Nuclear Magnetic Resonance (NMR) Elucidation

This is the core of the elucidation. The interaction between Fluorine-19 and Protons/Carbons creates unique splitting patterns that serve as a "molecular ruler" for determining positions.

^1H NMR Analysis (Proton)

The molecule has two aromatic protons in a para-relationship to each other (positions 3 and 6), but their environments are distinct.

- H6 (Position 6): Located between the Ester (C1) and Bromine (C5).
 - Shift: Deshielded ($\sim 8.0\text{--}8.2\text{ ppm}$) due to the ortho-ester and ortho-bromine effect.
 - Multiplicity: Doublet ($\sim 16\text{ Hz}$). This is a long-range 4J coupling to the Fluorine at C2.
- H3 (Position 3): Located between Fluorine (C2) and Methyl (C4).
 - Shift: Upfield ($\sim 6.9\text{--}7.1\text{ ppm}$) relative to H6.
 - Multiplicity: Doublet ($\sim 16\text{ Hz}$). This is a 3J coupling to the Fluorine at C2.
- Methyl (C4-Me): $\sim 2.3\text{--}2.4\text{ ppm}$.
 - Often appears as a broadened singlet or doublet ($\sim 16\text{ Hz}$) due to long-range coupling with Fluorine.
- Ethyl Ester: Classic Quartet ($\sim 4.35\text{ ppm}$) and Triplet ($\sim 1.38\text{ ppm}$).

^{13}C NMR Analysis (Carbon)

Fluorine coupling (

) is the definitive proof of the substitution pattern.

Carbon	Position	Chemical Shift (ppm)	Coupling Pattern ()	Assignment Logic
C2	C-F	~160-164	Doublet (Hz)	Direct attachment to F.
C1	C-COOEt	~115-120	Doublet (Hz)	Ortho to F.
C3	C-H	~118-122	Doublet (Hz)	Ortho to F.
C4	C-Me	~145-150	Doublet (Hz)	Meta to F.
C6	C-H	~130-135	Doublet (Hz)	Meta to F.
C5	C-Br	~110-115	Doublet (Hz)	Para to F.
C=O	Carbonyl	~165	Doublet (Hz)	3 bonds from F.

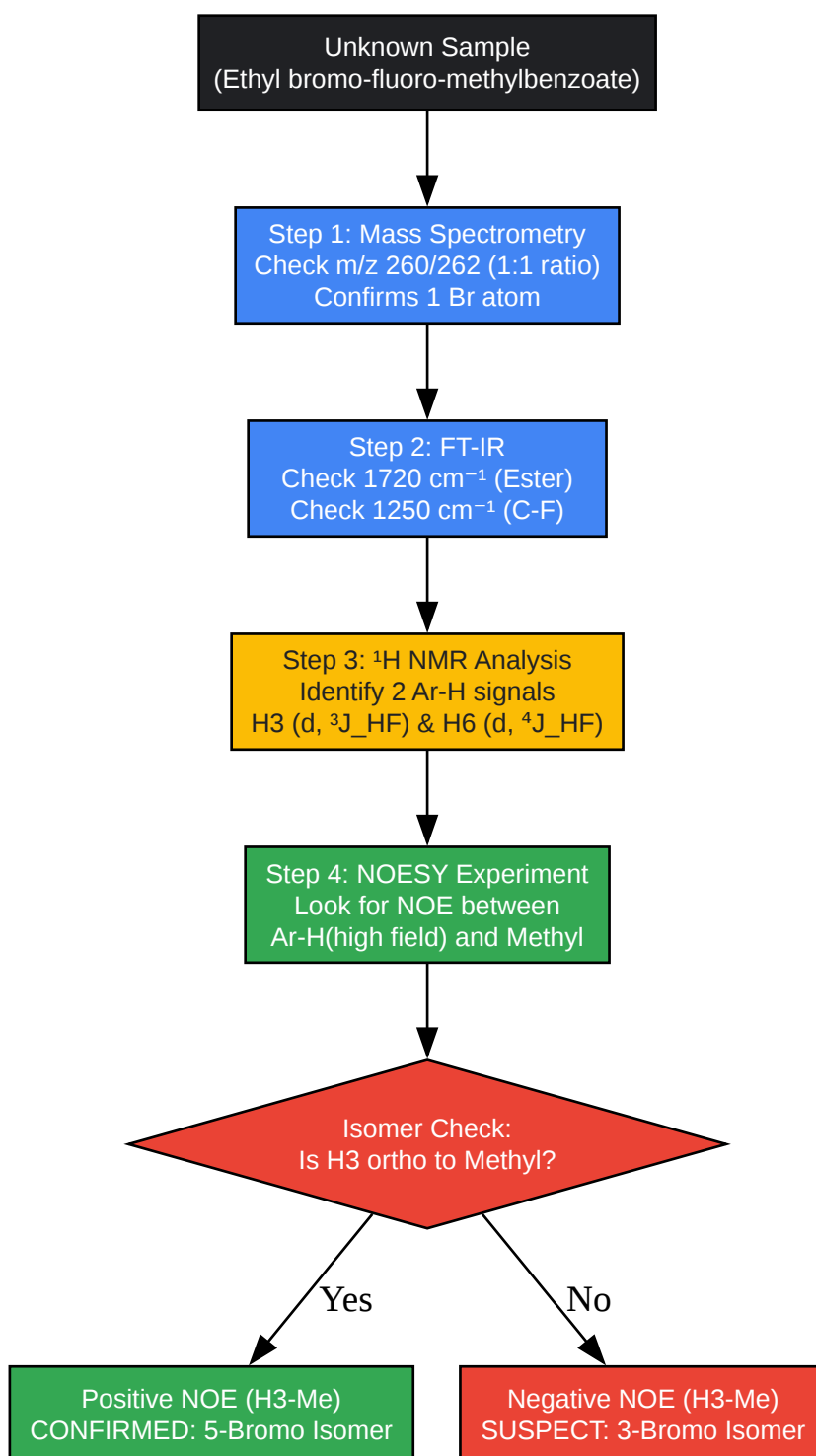
2D NMR Verification (The "Senior Scientist" Check)

To definitively prove the 5-bromo vs. 3-bromo isomer, you must use HMBC (Heteronuclear Multiple Bond Correlation).

- NOESY/ROESY:
 - H3 should show a strong NOE correlation with the C4-Methyl group (Ortho relationship).
 - H6 should show NO (or very weak) NOE with the Methyl group (Meta relationship).

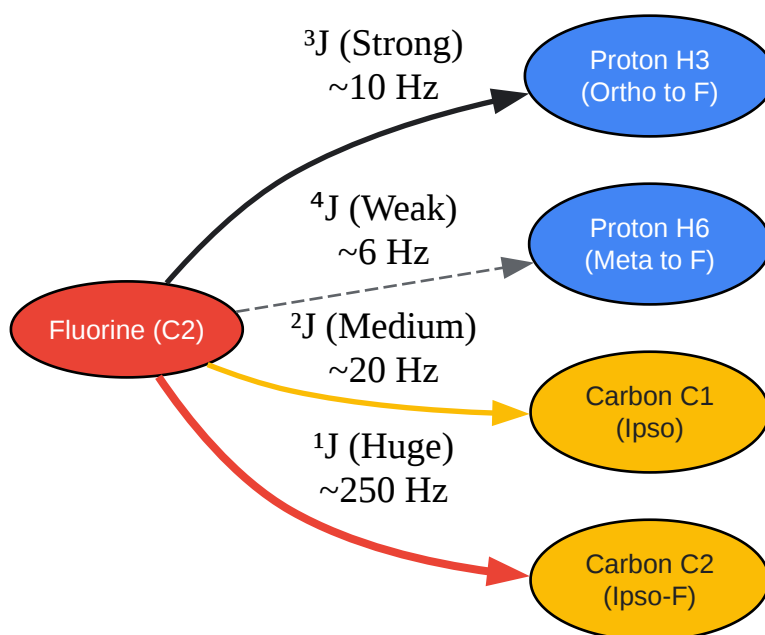
- Self-Validation: If H6 shows a strong NOE to Methyl, you likely have the 3-bromo isomer (where H is at C5, ortho to Me).
- HMBC (Long Range C-H):
 - H6 Correlation: H6 will correlate to the Carbonyl (C=O) (3-bond).
 - H3 Correlation: H3 will correlate to C5 (C-Br) and C1.
 - Key Differentiator: In the 5-bromo isomer, the proton ortho to the ester (H6) is a doublet with a small coupling constant ($4J_{\text{HF}}$). In the 3-bromo isomer, the proton ortho to the ester (H6) would be a doublet of doublets or show different coupling if F position changed, but here F is fixed. The NOE is the robust geometric proof.

Visualization of Analytical Workflow



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Caption: Logical workflow for structural confirmation, highlighting the critical NOESY checkpoint for regiochemistry.



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Caption: J-Coupling network illustrating the "Molecular Ruler" effect of Fluorine-19 on neighboring nuclei.

Detailed Experimental Protocols

Protocol A: ^1H and ^{13}C NMR Acquisition

Objective: Obtain high-resolution spectral data to resolve J-couplings.

- Sample Preparation: Dissolve 10–15 mg of the compound in 0.6 mL of CDCl_3 (Deuterated Chloroform). Ensure the solvent contains 0.03% TMS (Tetramethylsilane) for referencing.^[2]
- Instrument Parameters:
 - Frequency: Minimum 400 MHz (500 MHz preferred for resolving H-F couplings).
 - Temperature: 298 K (25°C).
 - Number of Scans (NS): 16 for ^1H , 512–1024 for ^{13}C (due to splitting reducing signal-to-noise).
- Processing:

- Reference TMS to 0.00 ppm.
- Apply exponential multiplication (LB = 0.3 Hz) for ^1H .
- Critical: Peak pick the ^{13}C spectrum manually to identify the doublets caused by ^{19}F coupling. Do not rely on auto-picking.

Protocol B: GC-MS Purity Check

Objective: Confirm absence of unbrominated starting material.

- Column: DB-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Method:
 - Injector: 250°C, Split 20:1.
 - Oven: 50°C (hold 1 min) → 20°C/min → 280°C (hold 5 min).
 - Flow: 1.0 mL/min Helium.
- Analysis: Integrate Total Ion Chromatogram (TIC). The target compound should elute later than the non-brominated precursor due to higher molecular weight.

References

- National Institute of Standards and Technology (NIST). Ethyl 4-methylbenzoate Mass Spectrum (Analogue Reference). NIST Chemistry WebBook. Available at: [\[Link\]](#)
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Sources

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